"N-hexyl-2-nitrobenzenesulfonamide" solubility and stability data

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Compound of Interest

Compound Name:	*N-hexyl-2-nitrobenzenesulfonamide*
CAS No.:	*89840-67-5*
Cat. No.:	*B3344724*

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Technical Guide: Physicochemical Profiling and Stability of **N-Hexyl-2-nitrobenzenesulfonamide**

Executive Summary

N-hexyl-2-nitrobenzenesulfonamide (CAS: 89840-67-5) is a critical synthetic intermediate, primarily utilized as a "Nosyl" protected amine in the Fukuyama Amine Synthesis.[1] Its value lies in its unique stability profile: it renders the nitrogen proton acidic (pKa ~9-10) for alkylation while remaining inert to harsh acidic or basic conditions, yet it can be cleaved under mild, specific conditions (thiol/base).[1][2]

This guide provides a technical breakdown of its solubility limits, stability boundaries, and the mechanistic causality required for its effective handling in drug development workflows.

Physicochemical Characterization

The addition of a lipophilic hexyl chain to the 2-nitrobenzenesulfonamide core significantly alters its solubility profile compared to the parent sulfonamide.

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Compound Identity

Property	Data
IUPAC Name	N-hexyl-2-nitrobenzenesulfonamide
CAS Number	89840-67-5
Molecular Formula	$C_{12}H_{18}N_2O_4S$
Molecular Weight	286.35 g/mol
Appearance	Pale yellow to off-white solid (or viscous oil depending on purity/polymorph)
Predicted LogP	3.1 (Lipophilic)
H-Bond Donors	1 (Sulfonamide NH)

Solubility Profile

Note: Quantitative values are derived from structural class behavior (N-alkyl-2-nitrobenzenesulfonamides) and standard process solvent screening.

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Solvent Class	Solvent	Solubility Rating	Technical Insight
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Preferred solvent for synthesis and extraction.[1]
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Ideal for alkylation reactions (Mitsunobu/Fukuyama).[1]
Polar Protic	Methanol, Ethanol	Moderate	Solubility increases with temperature; potential for recrystallization.[1]
Non-Polar	Hexanes, Heptane	Low (<1 mg/mL)	Used as an antisolvent to precipitate the product.[1]
Aqueous	Water (pH 7)	Insoluble	The hexyl chain dominates; LogP > 3 prevents aqueous solubility.[1]
Aqueous Base	1M NaOH	Soluble	Deprotonation of the sulfonamide NH (pKa ~9.[1]5) forms a water-soluble salt.[1]

Stability Profile & Reactivity

The utility of **N-hexyl-2-nitrobenzenesulfonamide** is defined by its orthogonal stability.[1] It must survive the conditions of alkylation but degrade cleanly during deprotection.

Chemical Stability Matrix

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Stress Condition	Stability	Mechanism / Outcome
Acid Hydrolysis (e.g., 6M HCl, Reflux)	High	Sulfonamides are notoriously difficult to hydrolyze under acidic conditions.[1]
Thermal Stress (>150°C)	High	Stable.[1] Decomposition typically occurs only above 200°C or under flash vacuum pyrolysis.[1]
Oxidation (e.g., $KMnO_4$)	Moderate	The nitro group is already oxidized; the alkyl chain is the weak point but generally robust.[1]
Base (Non-Nucleophilic) (e.g., K_2CO_3, Cs_2CO_3)	Stable (Salt Formation)	Forms the stable Nitrogen anion (N^-), which is the active species for alkylation.[1]
Thiol + Base (e.g., PhSH / K_2CO_3)	Unstable (Cleavage)	Target Reactivity: Nucleophilic aromatic substitution cleaves the S-N bond (Fukuyama Deprotection).[1]

Photostability Warning

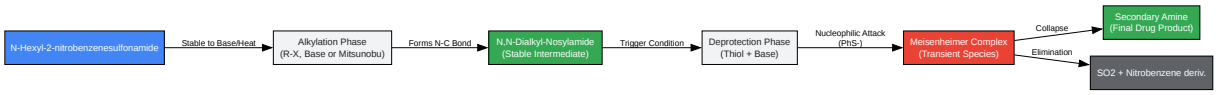
Critical: Nitrobenzyl derivatives are photo-active.[1] While the sulfonamide linkage is chemically robust, prolonged exposure to UV/blue light can lead to radical formation and browning of the material (nitro-to-nitroso rearrangement).[1]

- Protocol: Store in amber vials or foil-wrapped containers at 2-8°C.

Visualizing the Stability Logic

The following diagram illustrates the "Nosyl Paradox"—why the compound is stable enough to be a drug intermediate but reactive enough to be removed.

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Figure 1: The Fukuyama Pathway illustrating the stability window (Alkylation) vs. the cleavage window (Deprotection).[1]

Experimental Protocols

To ensure data integrity, use the following self-validating protocols.

Protocol A: Synthesis & Verification (Identity Check)

Rationale: Commercial samples may contain hydrolyzed 2-nitrobenzenesulfonamide.[1] This protocol ensures you are testing the N-hexyl derivative.

- Setup: Dissolve hexylamine (10 mmol, 1.0 equiv) and Triethylamine (12 mmol, 1.2 equiv) in anhydrous DCM (30 mL) at 0°C under Nitrogen.
- Addition: Add 2-nitrobenzenesulfonyl chloride (Nosyl-Cl) (10 mmol, 1.0 equiv) portion-wise over 15 minutes.
- Reaction: Warm to Room Temperature (RT) and stir for 2 hours.
  - Checkpoint: TLC (Hexane/EtOAc 7:3).[1] Product R_f ~0.5; Nosyl-Cl R_f ~0.8.[1]
- Workup: Wash with 1N HCl (removes unreacted amine), then Sat. $NaHCO_3$ (removes hydrolyzed sulfonyl chloride).[1] Dry over $MgSO_4$.[1][3]
- Validation: 1H NMR must show the triplet for the N-CH_2 at ~3.0 ppm and the aromatic Nosyl signals (7.7–8.1 ppm).[1]

Protocol B: Gravimetric Solubility Determination

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Rationale: Visual solubility is subjective.[1] This provides hard data.[1]

- Preparation: Weigh 100 mg of **N-hexyl-2-nitrobenzenesulfonamide** into a 4 mL vial.
- Solvent Addition: Add 1.0 mL of target solvent (e.g., Methanol).[1]
- Equilibration: Vortex for 10 minutes at 25°C.
- Observation:
  - If clear: Solubility > 100 mg/mL.[1]
  - If solid remains: Filter supernatant through a 0.45 µm PTFE syringe filter into a pre-weighed vial.[1]
- Quantification: Evaporate solvent (Genevac or N2 stream) and weigh the residue.
  - Calculation: Solubility (mg/mL) = (Mass of Residue) / 1.0 mL.[1]

Protocol C: Stability Stress Testing (HPLC)

Rationale: Confirm stability for process scale-up.[1]

- Stock Solution: Prepare a 1 mg/mL solution in Acetonitrile.
- Stress Conditions:
  - Acid: Mix 1:1 with 1N HCl (Final pH ~1). Heat at 60°C for 24h.
  - Base: Mix 1:1 with 1N NaOH (Final pH ~13). Heat at 60°C for 24h.
  - Oxidative: Mix 1:1 with 3% H_2O_2.[1] Store at RT for 24h.
- Analysis: Inject on HPLC (C18 Column, Water/ACN gradient).
  - Pass Criteria: >99% recovery of parent peak area compared to control.[1]
  - Note: In Base (NaOH), the peak shape may change due to deprotonation; acidify sample before injection to confirm it is not degradation.

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